

chlorobutanol hemihydrate preservative efficacy testing

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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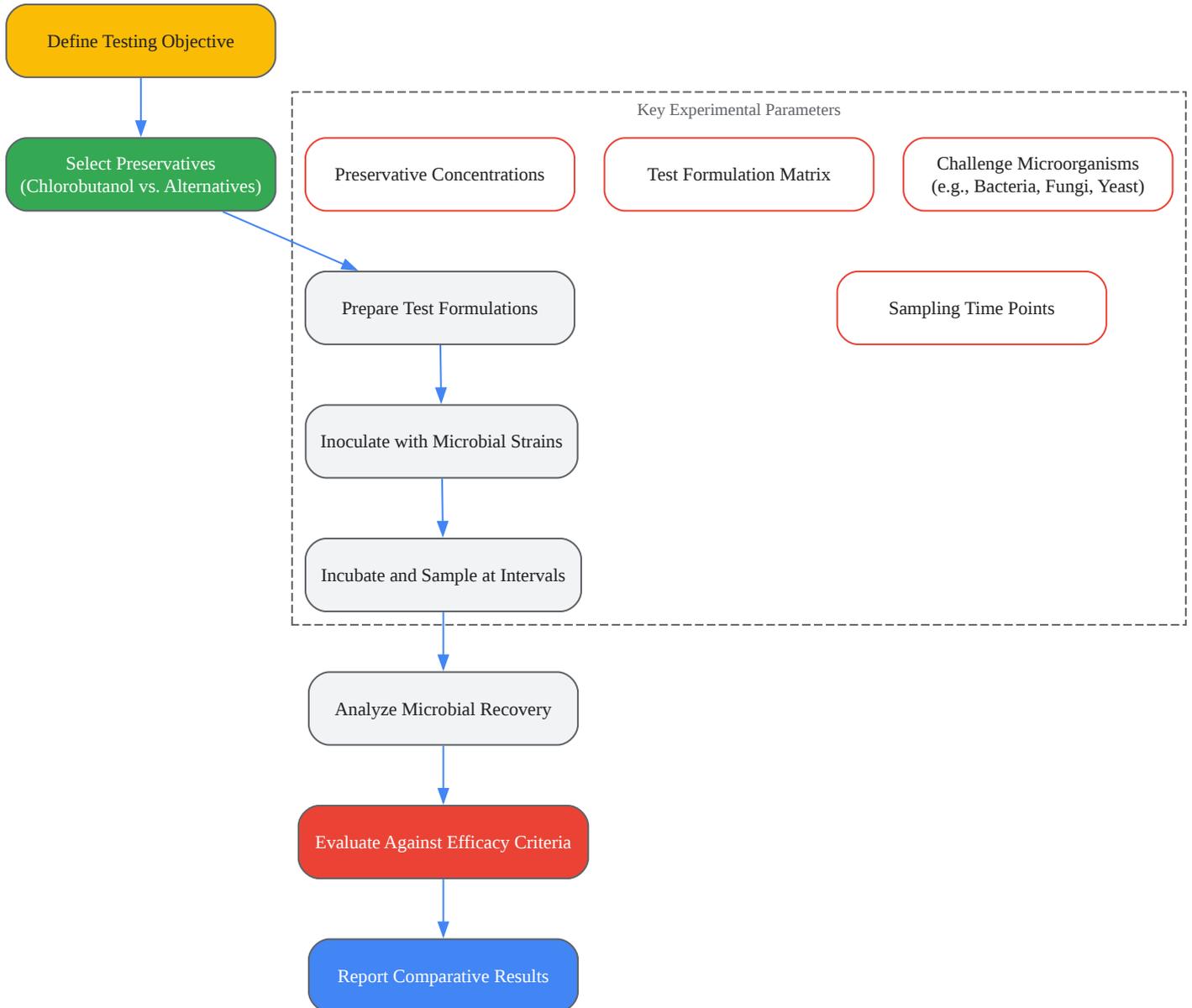
What is Known About Chlorobutanol Hemihydrate

The table below summarizes key information about **chlorobutanol hemihydrate** from the search results.

Property	Description
Core Function [1] [2]	Preservative with antibacterial and antifungal properties.
Common Applications [1] [3] [2]	Used in pharmaceutical formulations (injectables, ophthalmic solutions), cosmetics, and veterinary medicine.
Typical Preservative Concentration [1]	0.5% in multi-ingredient preparations.
Mechanism of Action [1]	Functions as a detergent, disrupting the lipid structure of the cell membrane, increasing cell permeability, and leading to cell lysis.
Toxicity Considerations [1]	In vitro studies show it can induce conjunctival and corneal cell toxicity at concentrations as low as 0.1% to 0.5%.

Proposed Testing Workflow

To help guide your research, the diagram below outlines a general logical workflow for designing a preservative efficacy test, based on the core requirements for such a study. You can use this as a framework, filling in the specifics for **chlorobutanol hemihydrate** and its alternatives.



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The diagram illustrates that a robust comparison must control for several key parameters, which should be consistent across all tested preservatives.

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References

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2. 1,1,1-Trichloro-2-methyl-2-propanol hemihydrate Sigma-Aldrich CAS... [sigmaaldrich.com]
3. Chlorobutanol Market Report | Global Forecast From 2025 ... [dataintel.com]

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